Introduction: The Strategic Importance of a Substituted Benzene Ring

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Compound of Interest		
Compound Name:	*Ethyl 4-amino-3-chlorobenzoate*	
Cat. No.:	*B1348115*	Get Quote

In the landscape of synthetic organic chemistry, particularly within pharmaceutical development, the strategic value of an intermediate is measured by its versatility and the efficiency with which it can be elaborated into complex, high-value molecules. **Ethyl 4-amino-3-chlorobenzoate** (CAS No: 82765-44-4) is a prime exemplar of such a pivotal building block.[1][2][3] This disubstituted aminobenzoate ester serves as a highly functionalized scaffold, offering multiple reactive sites that can be selectively manipulated. Its core structure, featuring an aniline moiety, a chloro substituent, and an ethyl ester, provides chemists with a robust platform for constructing intricate molecular architectures, most notably in the synthesis of targeted therapeutics.

The presence of the amino group ortho to a chlorine atom and para to an ethyl ester group creates a unique electronic and steric environment. The amino group acts as a powerful directing group and a nucleophilic center, while the chloro atom can participate in cross-coupling reactions or serve to modulate the electronic properties of the ring. The ester functionality provides a handle for further modifications, such as hydrolysis to the corresponding carboxylic acid or conversion into amides and hydrazides. This guide, intended for researchers and drug development professionals, will explore the synthesis, characterization, and critical applications of **Ethyl 4-amino-3-chlorobenzoate**, providing field-proven insights and detailed protocols to underscore its role as a key chemical intermediate.

Physicochemical and Spectroscopic Profile

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A thorough understanding of a chemical intermediate's properties is fundamental to its effective use. The data below, compiled from various authoritative sources, provides a comprehensive overview of **Ethyl 4-amino-3-chlorobenzoate**.

Table 1: Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	$C_9H_{10}ClNO_2$	[4][5][6]
Molecular Weight	199.63 g/mol	[4][6][7]
CAS Number	82765-44-4	[1][2][4][5]
Appearance	White to orange powder/solid	[8][9]
Melting Point	80-84°C	[5][7][8]
Boiling Point	333°C at 760 mmHg	[7]
Density	1.3 ± 0.1 g/cm³	[7]
SMILES	CCOC(=O)C1=CC=C(N)C(Cl)=C1	[6][10]
InChIKey	MFDTVONVIRHHBR-UHFFFAOYSA-N	[4][7]

Table 2: Spectroscopic Data for Structural Verification

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Technique	Wavenumber (ν, cm^{-1}) / Chemical Shift (δ, ppm)	Interpretation	Source
FT-IR (KBr)	3487, 3356	Asymmetric & Symmetric N-H stretching of primary amine	[8]
2985, 2900	Asymmetric & Symmetric C-H stretching of CH_3	[8]	
1689	C=O stretching of the ester	[8]	
1624, 1593, 1508	Aromatic C=C stretching	[8]	
759	C-Cl stretching	[8]	
^1H NMR (300 MHz, DMSO-d_6)	7.75 (d, 1H)	Ar-H	[8]
7.63 (dd, 1H)	Ar-H	[8]	
6.83 (s, 1H)	Ar-H	[8]	
6.21 (s, 2H)	NH_2	[8]	
4.23 (q, 2H)	-O-CH_2-CH_3	[8]	
1.27 (t, 3H)	-O-CH_2-CH_3	[8]	

Synthesis Protocol: Esterification of 4-amino-3-chlorobenzoic acid

The most direct and widely adopted method for preparing **Ethyl 4-amino-3-chlorobenzoate** is the Fischer esterification of its corresponding carboxylic acid. The use of thionyl chloride ($SOCl_2$) as a catalyst and dehydrating agent is a common and efficient variation of this process.

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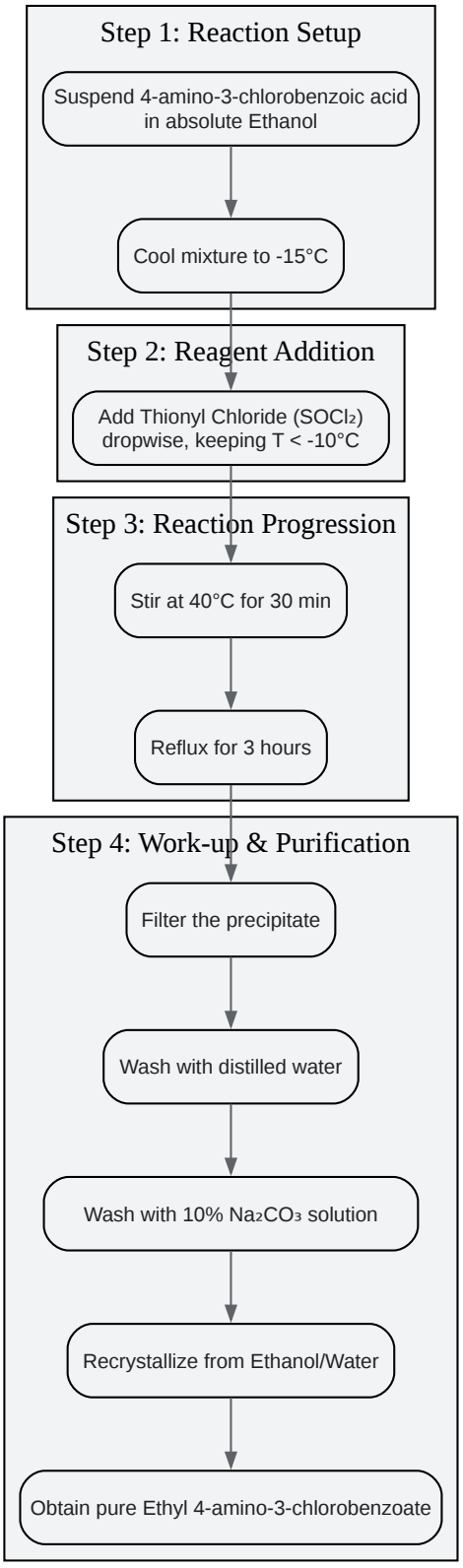
Experimental Workflow: Synthesis of **Ethyl 4-amino-3-chlorobenzoate**



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Caption: Workflow for the synthesis of **Ethyl 4-amino-3-chlorobenzoate**.

Detailed Step-by-Step Methodology

Materials: 4-amino-3-chlorobenzoic acid, absolute ethanol (EtOH), thionyl chloride ($SOCl_2$), sodium carbonate (Na_2CO_3), distilled water.

- Reaction Setup: A suspension of 4-amino-3-chlorobenzoic acid (e.g., 4.56 g, 0.0266 mol) in absolute ethanol (50 mL) is prepared in a round-bottom flask.[8]
- Cooling: The suspension is cooled to -15°C using an appropriate cooling bath. This is a critical step to control the initial exothermic reaction upon addition of thionyl chloride, preventing potential side reactions.
- Reagent Addition: Thionyl chloride (e.g., 3.8 g, 0.032 mol) is added dropwise to the cooled mixture.[8] The temperature must be carefully maintained below -10°C during the addition. $SOCl_2$ reacts with ethanol to form ethyl chlorosulfite, which is the reactive species, but also generates HCl gas. This in-situ generation of HCl protonates the amino group, preventing its acylation, and catalyzes the esterification of the carboxylic acid.
- Reaction Progression: After the addition is complete, the reaction mixture is stirred at 40°C for 30 minutes, followed by refluxing for 3 hours to drive the esterification to completion.[8]
- Isolation: The mixture is cooled, and the resulting precipitate is collected by filtration.
- Purification:
  - The crude product is first washed with distilled water to remove any excess $SOCl_2$ and other water-soluble impurities.[8]
  - A subsequent wash with a 10% aqueous solution of sodium carbonate (Na_2CO_3) is performed.[8] This step is crucial to neutralize any remaining acidic species, particularly the HCl salt of the product's amino group, thereby yielding the free amine.
  - The final product is obtained after recrystallization from an ethanol/water mixture to achieve high purity.[8]

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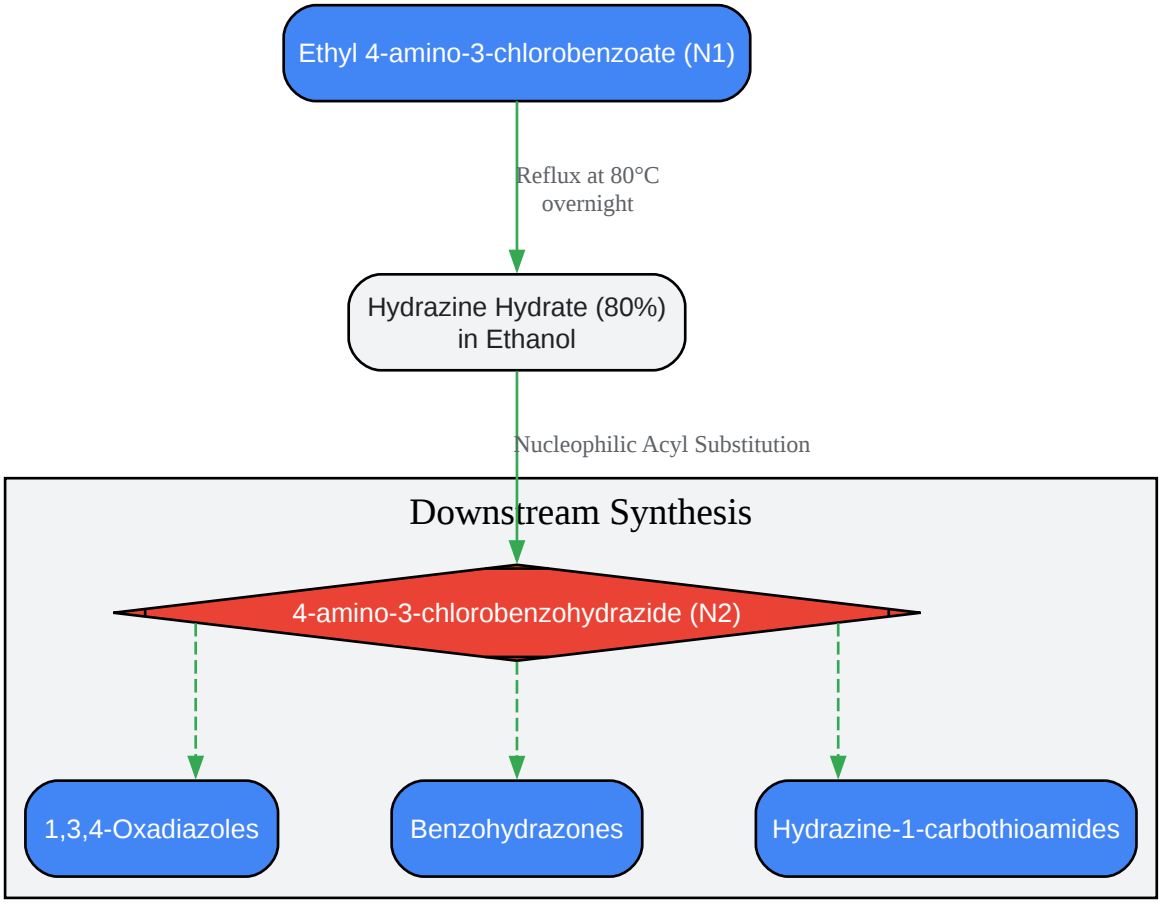
Application as a Core Intermediate: Synthesis of Bioactive Molecules

The true utility of **Ethyl 4-amino-3-chlorobenzoate** is demonstrated in its conversion to more complex heterocyclic systems with therapeutic potential. It serves as a precursor for various pharmacophores, including those designed as enzyme inhibitors.

Case Study: Synthesis of 4-amino-3-chlorobenzohydrazide, a Precursor for EGFR Inhibitors

A prominent application is its use in synthesizing novel derivatives targeting the Epidermal Growth Factor Receptor (EGFR), a key protein in cancer signaling pathways.[8][11] The first step in this synthetic route is the conversion of the ethyl ester to a benzohydrazide.



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Caption: Conversion to a key benzohydrazide intermediate.

Protocol: Synthesis of 4-amino-3-chlorobenzohydrazide

This protocol details the nucleophilic acyl substitution reaction at the ester carbonyl, replacing the ethoxy group with a hydrazinyl group.

Materials: **Ethyl 4-amino-3-chlorobenzoate**, hydrazine hydrate (80%), ethanol.

- Reaction Setup: In a 100 mL round-bottom flask, **Ethyl 4-amino-3-chlorobenzoate** (e.g., 0.53 g, 0.008 mol) is combined with an excess of 80% hydrazine hydrate (e.g., 5 mL, 0.0215 mol) in ethanol (50 mL).[8] The large excess of hydrazine hydrate drives the equilibrium towards the product.
- Reflux: The reaction mixture is refluxed overnight at 80°C.[8] The elevated temperature provides the necessary activation energy for the nucleophilic attack of hydrazine on the less electrophilic ester carbonyl.
- Isolation: After the reflux period, the solvent is completely removed by evaporation under reduced pressure.
- Purification: The resulting precipitate is washed with distilled water to remove excess hydrazine hydrate and other water-soluble impurities. The solid is then collected by filtration, dried, and recrystallized from methanol (MeOH) to yield pure 4-amino-3-chlorobenzohydrazide.[8]

Causality and Significance: The resulting benzohydrazide is a significantly more versatile intermediate than the starting ester for building certain heterocyclic rings. The terminal $-NH_2$ of the hydrazide moiety is highly nucleophilic, enabling cyclization reactions with reagents like carbon disulfide to form 1,3,4-oxadiazoles or condensation reactions with aldehydes to form Schiff bases (benzohydrazones), which are classes of compounds investigated for their anti-proliferative properties.[8][11]

Conclusion

Ethyl 4-amino-3-chlorobenzoate is more than a simple chemical; it is a strategic starting material that provides an efficient entry point into a diverse range of complex molecular targets.

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Its well-defined synthesis and the orthogonal reactivity of its functional groups—the nucleophilic amine, the modifiable ester, and the reactive chloro position—make it an invaluable tool for medicinal chemists and process development scientists. The detailed protocols and mechanistic insights provided in this guide underscore its established role and highlight its continuing potential in the discovery and development of novel therapeutics. As the demand for targeted and structurally complex APIs grows, the importance of versatile and reliable intermediates like **Ethyl 4-amino-3-chlorobenzoate** will only increase.

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